

Application Notes and Protocols for Prostate Cancer Xenograft Imaging Using ^{99m}Tc -Trofolastat

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Compound of Interest

Compound Name: Trofolastat
CAS No.: 1660954-70-0
Cat. No.: B15192661

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Technetium-99m **Trofolastat** (^{99m}Tc -**Trofolastat**), also known as ^{99m}Tc -MIP-1404, is a radiolabeled small molecule inhibitor of Prostate-Specific Membrane Antigen (PSMA)[1][2][3]. PSMA is a transmembrane protein that is overexpressed in the majority of prostate cancer cells, making it an excellent target for diagnostic imaging[1]. ^{99m}Tc -**Trofolastat** is utilized in single-photon emission computed tomography (SPECT) to visualize PSMA-positive prostate cancer lesions[4]. These application notes provide detailed protocols for the use of ^{99m}Tc -**Trofolastat** in preclinical prostate cancer xenograft imaging studies, offering a valuable tool for drug development and cancer research.

Data Presentation

In Vitro Binding Affinity

The binding affinity of ^{99m}Tc -**Trofolastat** and related compounds to PSMA-expressing LNCaP cells has been determined through in vitro assays.

Compound	Kd (nM)
^{99m}Tc -MIP-1404	1.07 ± 0.89
^{99m}Tc -MIP-1427	0.64 ± 0.46
^{99m}Tc -MIP-1405	4.35 ± 0.35
^{99m}Tc -MIP-1428	1.75 ± 0.32

Table 1: In vitro binding affinities of ^{99m}Tc -labeled PSMA inhibitors to LNCaP cells.[\[5\]](#)

In Vitro Internalization

Internalization of ^{99m}Tc -**Trofolastat** was observed in PSMA-positive LNCaP cells at 37°C.

Compound	Internalized Amount (fmol)
^{99m}Tc -MIP-1404	699 ± 85
^{99m}Tc -MIP-1405	231 ± 148
^{99m}Tc -MIP-1427	351 ± 61
^{99m}Tc -MIP-1428	794 ± 138

Table 2: Internalization of ^{99m}Tc -labeled PSMA inhibitors in LNCaP cells after 2 hours at 37°C.

[\[5\]](#)

Biodistribution in LNCaP Xenografts

The biodistribution of ^{99m}Tc -**Trofolastat** was evaluated in mice bearing PSMA-positive LNCaP xenografts. The data is presented as the percentage of the injected dose per gram of tissue (%ID/g).

Organ	1 hour	4 hours
Blood	0.35 ± 0.08	0.02 ± 0.01
Spleen	0.32 ± 0.06	0.21 ± 0.04
Pancreas	0.16 ± 0.04	0.08 ± 0.02
Stomach	0.16 ± 0.03	0.10 ± 0.03
Intestines	0.47 ± 0.14	0.34 ± 0.06
Skeletal Muscle	0.11 ± 0.02	0.05 ± 0.01
Bone	0.28 ± 0.06	0.16 ± 0.03
Kidney	21.0 ± 4.2	16.5 ± 2.9
Liver	0.51 ± 0.10	0.38 ± 0.07
Lung	0.39 ± 0.08	0.18 ± 0.04
Heart	0.19 ± 0.04	0.07 ± 0.01
LNCaP Tumor	9.3 ± 2.3	7.2 ± 1.8

Table 3: Biodistribution of ^{99m}Tc -Trofolastat in mice with LNCaP xenografts.[5]

Tumor-to-Tissue Ratios in LNCaP Xenografts

High tumor-to-tissue ratios indicate specific uptake of the imaging agent in the tumor.

Ratio	1 hour	4 hours
Tumor-to-Blood	27:1	360:1
Tumor-to-Skeletal Muscle	85:1	144:1

Table 4: Tumor-to-tissue ratios for ^{99m}Tc -Trofolastat in mice with LNCaP xenografts.[5]

Biodistribution in PC3 Xenografts (PSMA-Negative Control)

To demonstrate the specificity of ^{99m}Tc-**Trofolastat** for PSMA, biodistribution was also assessed in mice with PSMA-negative PC3 xenografts.

Organ	1 hour	4 hours
Blood	0.45 ± 0.11	0.03 ± 0.01
Spleen	0.41 ± 0.10	0.27 ± 0.05
Pancreas	0.21 ± 0.05	0.11 ± 0.02
Stomach	0.21 ± 0.05	0.13 ± 0.03
Intestines	0.61 ± 0.15	0.44 ± 0.09
Skeletal Muscle	0.14 ± 0.03	0.07 ± 0.01
Bone	0.36 ± 0.09	0.21 ± 0.04
Kidney	27.0 ± 5.4	21.0 ± 3.8
Liver	0.66 ± 0.16	0.49 ± 0.09
Lung	0.50 ± 0.12	0.23 ± 0.04
Heart	0.25 ± 0.06	0.09 ± 0.02
PC3 Tumor	0.35 ± 0.09	0.18 ± 0.04

Table 5: Biodistribution of ^{99m}Tc-Trofolastat in mice with PC3 xenografts.[5]

Experimental Protocols

Prostate Cancer Xenograft Model Generation

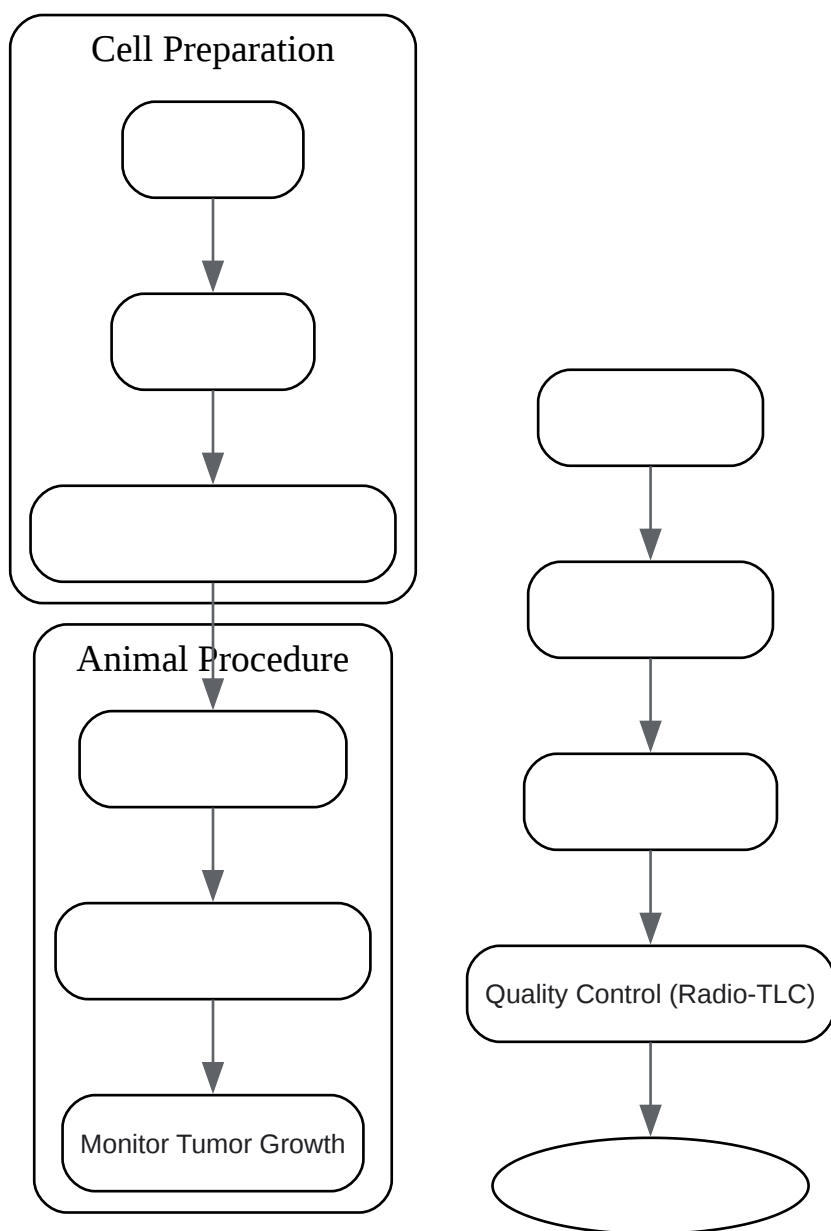
A robust and reproducible xenograft model is crucial for meaningful imaging studies.

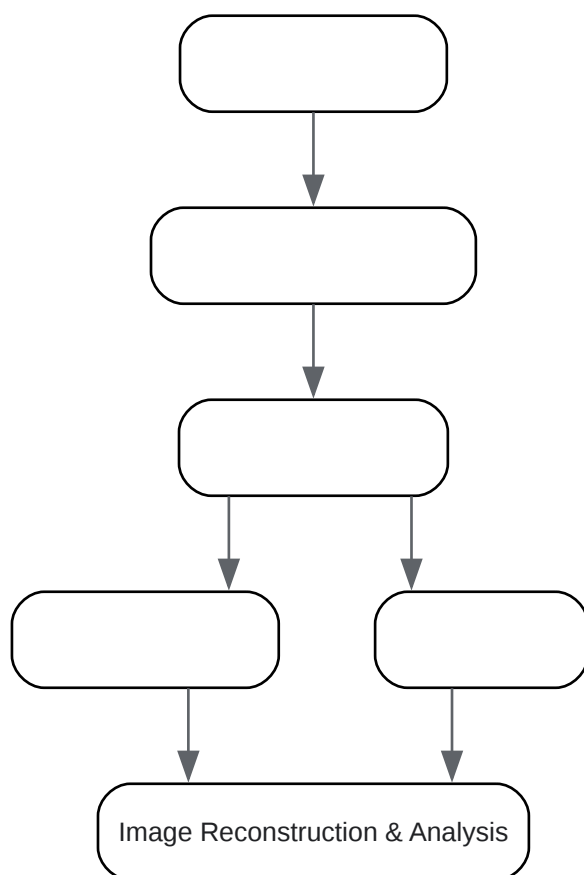
Materials:

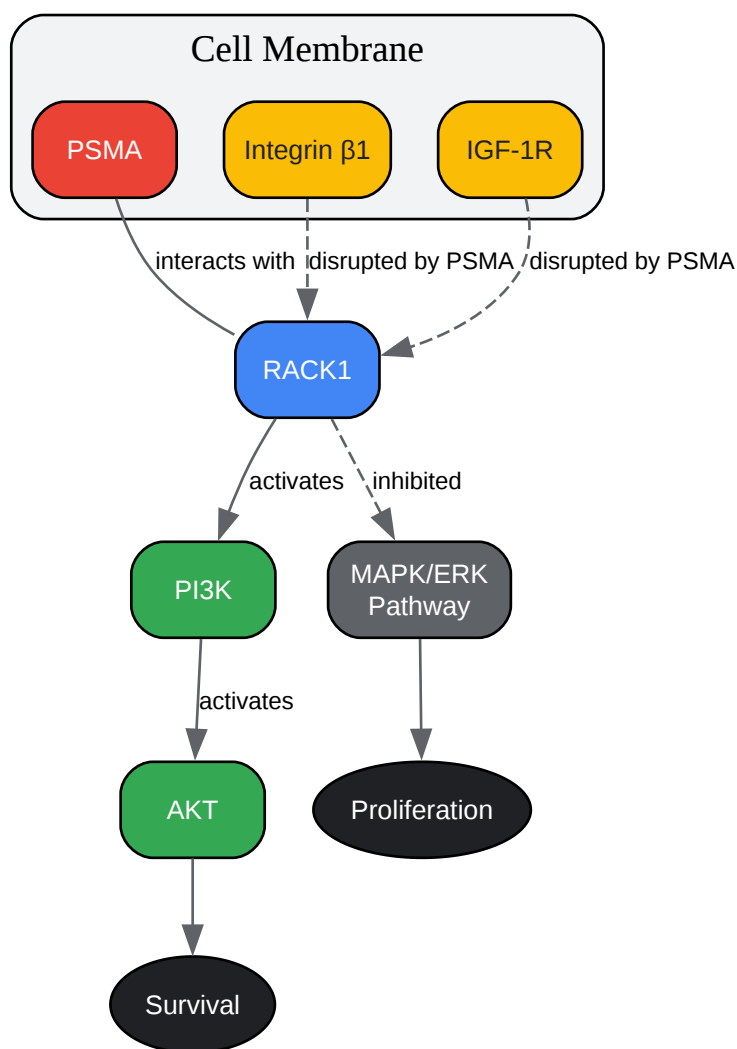
- LNCaP (PSMA-positive) and PC3 (PSMA-negative) human prostate cancer cell lines.
- Appropriate cell culture medium (e.g., RPMI-1640 with 10% FBS).
- Matrigel™ Basement Membrane Matrix.
- Male athymic nude mice (6-8 weeks old).
- Sterile PBS, syringes, and needles.

Protocol:

- Cell Culture: Culture LNCaP and PC3 cells according to standard protocols.
- Cell Preparation: Harvest cells at approximately 80-90% confluency. Resuspend the cells in a 1:1 mixture of sterile PBS and Matrigel™ at a concentration of $5-10 \times 10^6$ cells per 100 μL .
- Implantation: Anesthetize the mice. Subcutaneously inject 100 μL of the cell suspension into the flank of each mouse.
- Tumor Growth Monitoring: Monitor tumor growth by caliper measurements at least twice a week. Tumors are typically ready for imaging when they reach a volume of 100-200 mm^3 .







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